

Ethylene Glycol Monobenzoate: A Comprehensive Technical Guide to its Physical Constants

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Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

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This in-depth technical guide provides a detailed overview of the core physical constants of ethylene glycol monobenzoate. The information is presented to support research, development, and quality control activities where this chemical is utilized. All quantitative data is summarized in clear, tabular formats for ease of comparison, and detailed experimental methodologies for key measurements are provided.

Core Physical and Chemical Properties

Ethylene glycol monobenzoate, also known as **2-hydroxyethyl benzoate**, is an organic compound with the chemical formula $C_9H_{10}O_3$.^[1] It is the monoester of ethylene glycol and benzoic acid. This compound is utilized in various industrial applications, including as a fragrance ingredient, a surfactant, a thickener and emulsifier in cosmetics, and in the manufacturing of adhesives.^[1]

Table 1: Key Physical Constants of Ethylene Glycol Monobenzoate

Property	Value	Source(s)	Notes
Molecular Formula	C ₉ H ₁₀ O ₃	PubChem[2], ChemBK[1]	-
Molecular Weight	166.17 g/mol	PubChem[2]	-
Appearance	Colorless or pale yellow liquid	ChemBK[1]	-
Melting Point	20-22 °C	ChemBK[1]	Some sources report up to 45°C.[1] This variation may be due to different experimental conditions or sample purity.
Boiling Point	213-216 °C	ChemBK[1]	One source provides a rough estimate of 254.38 °C.[1]
Density	1.1101 g/cm ³	ChemBK[1]	-
Refractive Index	~1.5260	ChemBK[1]	This is an estimated value.
Solubility	Soluble in ethanol, benzene, and methanol.	ChemBK[1]	Limited solubility in water.

Experimental Protocols

The determination of the physical constants listed above requires precise and standardized experimental methodologies. The following sections outline typical protocols that can be employed, based on established principles and guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for the testing of chemicals.[3][4]

Melting Point Determination

The melting point of ethylene glycol monobenzoate can be determined using the capillary method or by Differential Scanning Calorimetry (DSC).

- Capillary Method (OECD Guideline 102):
 - A small, dried sample of ethylene glycol monobenzoate is introduced into a capillary tube.
 - The capillary tube is placed in a heated bath of a suitable liquid (e.g., silicone oil) or in the heating block of a melting point apparatus.
 - The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range from the appearance of the first droplet of liquid to the complete liquefaction of the solid is recorded as the melting range.
- Differential Scanning Calorimetry (DSC):
 - A small, weighed sample is placed in an aluminum pan, which is then hermetically sealed. An empty sealed pan is used as a reference.
 - The sample and reference pans are heated at a constant rate (e.g., 10 °C/min).
 - The difference in heat flow to the sample and reference is measured as a function of temperature.
 - The melting point is determined from the resulting thermogram as the extrapolated onset temperature of the melting peak.

Boiling Point Determination

The boiling point can be determined using ebulliometry or dynamic methods.

- Ebulliometer Method (OECD Guideline 103):
 - An ebulliometer, designed to heat the liquid and measure the temperature of the vapor-liquid equilibrium, is filled with the sample.

- The liquid is heated to a steady boil.
- The temperature of the boiling liquid and its vapor are recorded using a calibrated temperature measuring device. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Density Determination

The density of liquid ethylene glycol monobenzoate can be determined using a pycnometer or a digital densitometer.

- Pycnometer Method (OECD Guideline 109):
 - A pycnometer of a known volume is weighed empty and dry.
 - It is then filled with the sample, and the temperature is allowed to equilibrate to a specific value (e.g., 20 °C).
 - The pycnometer filled with the sample is weighed.
 - The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

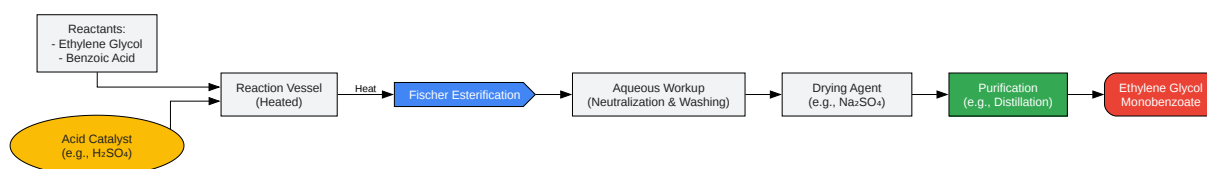
Refractive Index Measurement

The refractive index is typically measured using a refractometer.

- Refractometer Method (OECD Guideline 101):
 - A few drops of the liquid sample are placed on the prism of a calibrated refractometer.
 - The temperature of the prism is controlled, often at 20 °C or 25 °C.
 - Light of a specific wavelength (usually the sodium D-line at 589 nm) is passed through the sample.
 - The instrument measures the angle of refraction, from which the refractive index is determined.

Synthesis and Workflow Visualization

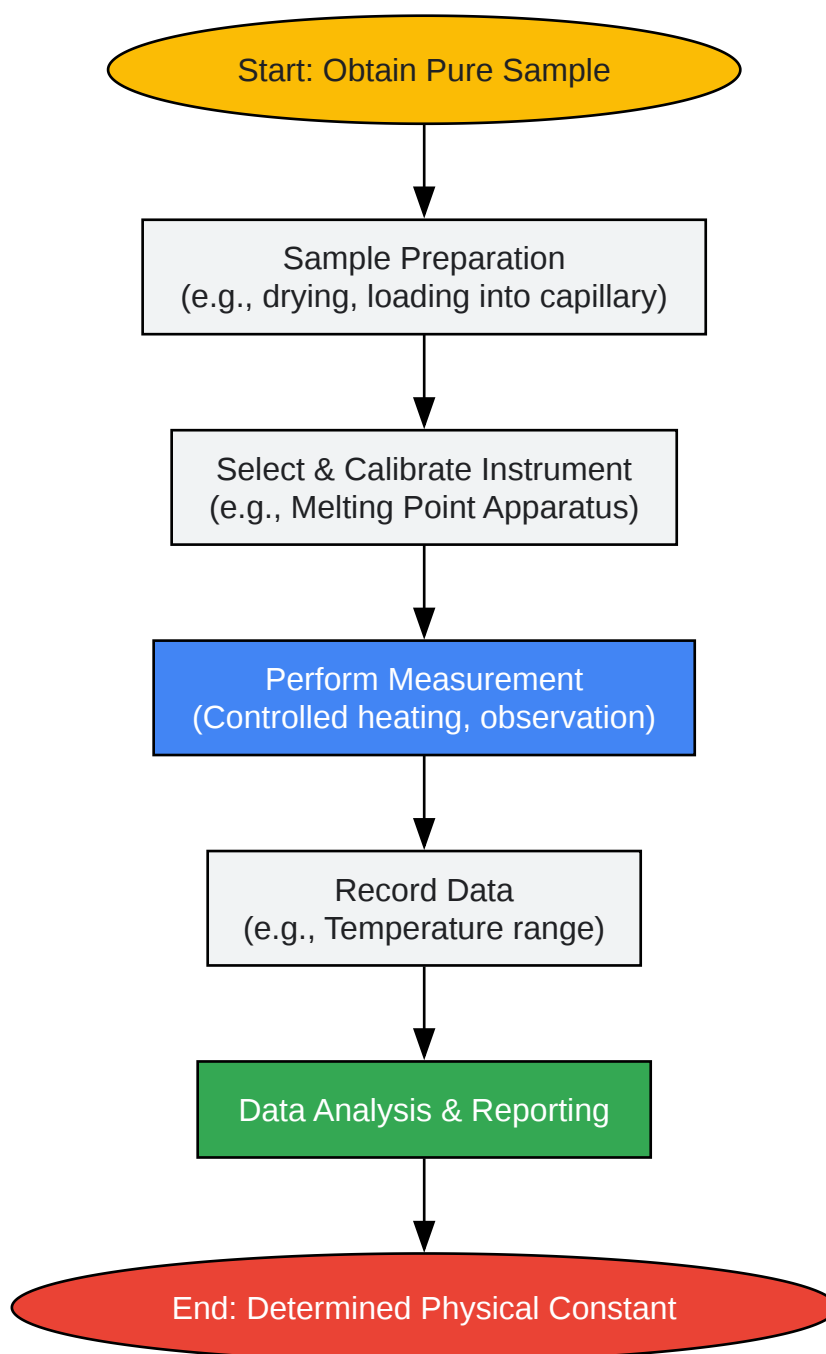
While ethylene glycol monobenzoate is not directly involved in biological signaling pathways, its synthesis is a key process for its production. The following diagram illustrates a typical laboratory-scale synthesis via Fischer esterification.



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Caption: Workflow for the synthesis of ethylene glycol monobenzoate via Fischer esterification.

The following diagram illustrates a generalized experimental workflow for the determination of a physical constant, such as the melting point.



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Caption: Generalized workflow for determining a physical constant.

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